

Physical and chemical properties of 2-Mercapto-5-methyl-1,3,4-thiadiazole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Mercapto-5-methyl-1,3,4-thiadiazole

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An In-depth Technical Guide to **2-Mercapto-5-methyl-1,3,4-thiadiazole**

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Publication Date: December 22, 2025

Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of **2-Mercapto-5-methyl-1,3,4-thiadiazole** (MMTD). MMTD, identified by CAS number 29490-19-5, is a heterocyclic organosulfur compound with significant applications in the pharmaceutical and agricultural industries. This document details its structural characteristics, including the critical thione-thiol tautomerism, key physicochemical properties, and solubility in various organic solvents. Furthermore, it outlines detailed experimental protocols for its synthesis and characterization, intended for researchers, scientists, and professionals in drug development.

Introduction

2-Mercapto-5-methyl-1,3,4-thiadiazole (also known as 5-Methyl-1,3,4-thiadiazole-2-thiol) is a versatile chemical intermediate.^[1] Its structure, featuring a thiadiazole ring substituted with both a methyl and a mercapto group, imparts a unique combination of aromaticity and nucleophilic reactivity.^[2] This dual nature makes it a valuable building block in the synthesis of a wide range of bioactive molecules, including cephalosporin antibiotics like Cefazolin, and as

a potent nitrification inhibitor.[1][3] This guide serves as a centralized resource for its fundamental properties and experimental methodologies.

Chemical Structure and Tautomerism

A crucial aspect of MMTD's chemistry is its existence in a tautomeric equilibrium between the thione and thiol forms. Computational studies, along with experimental evidence from vibrational spectroscopy and X-ray crystallography, have shown that the thione tautomer is the most stable form in the gas phase, in solution (DMSO), and in the solid state.[4][5] This equilibrium is fundamental to its reactivity and interactions.

Caption: Thione-thiol tautomerism of **2-Mercapto-5-methyl-1,3,4-thiadiazole**.

Physical and Chemical Properties

The compound is typically a white to off-white or pale yellow crystalline powder with a faint, sulfur-like odor.[1][2][3] It is stable under recommended storage conditions, sealed in a dry environment at room temperature.[1][3]

Table 1: Physicochemical Properties of 2-Mercapto-5-methyl-1,3,4-thiadiazole

Property	Value	Reference(s)
CAS Number	29490-19-5	[1][3]
Molecular Formula	C ₃ H ₄ N ₂ S ₂	[1][3]
Molecular Weight	132.21 g/mol	[1][3][6]
Appearance	White to off-white crystalline powder	[1][3][7]
Melting Point	185 - 188 °C	[1][3][8]
Boiling Point (Predicted)	182.9 ± 23.0 °C	[1][3]
Density (Predicted)	1.4 ± 0.1 g/cm ³	[9]
pKa	6.49 ± 0.40	[1][3]
Vapor Pressure	0.791 mmHg at 25°C	[9]

Solubility

MMTD is generally insoluble in water but shows solubility in various organic solvents.^{[2][9]} A systematic study determined its solid-liquid equilibrium solubilities in twelve different organic monosolvents using a gravimetric method over a temperature range of 283.15 to 323.15 K.^[10] ^[11] The dissolution process was found to be endothermic, entropy-driven, and spontaneous.^{[10][11]}

Table 2: Solubility of 2-Mercapto-5-methyl-1,3,4-thiadiazole in Organic Solvents

Solvent	Solubility (General Order)	Specific Data	Reference(s)
Alcohols	Ethanol > Methanol > n-Propanol > i-Propanol > n-Butanol > i-Butanol	Solubility increases with temperature in all tested alcohols.	[10][11]
Esters	Methyl Acetate > Ethyl Acetate > Propyl Acetate > Butyl Acetate > Amyl Acetate > Ethyl Formate	Solubility increases with temperature in all tested esters.	[10][11]
Other Solvents	Chloroform	Soluble at 10 mg/mL (clear to slightly hazy, colorless solution).	[1][2][3]
Water	Insoluble / Sparingly Soluble	2 g/100 mL (Note: this value from a single source may require verification).	[2][9]

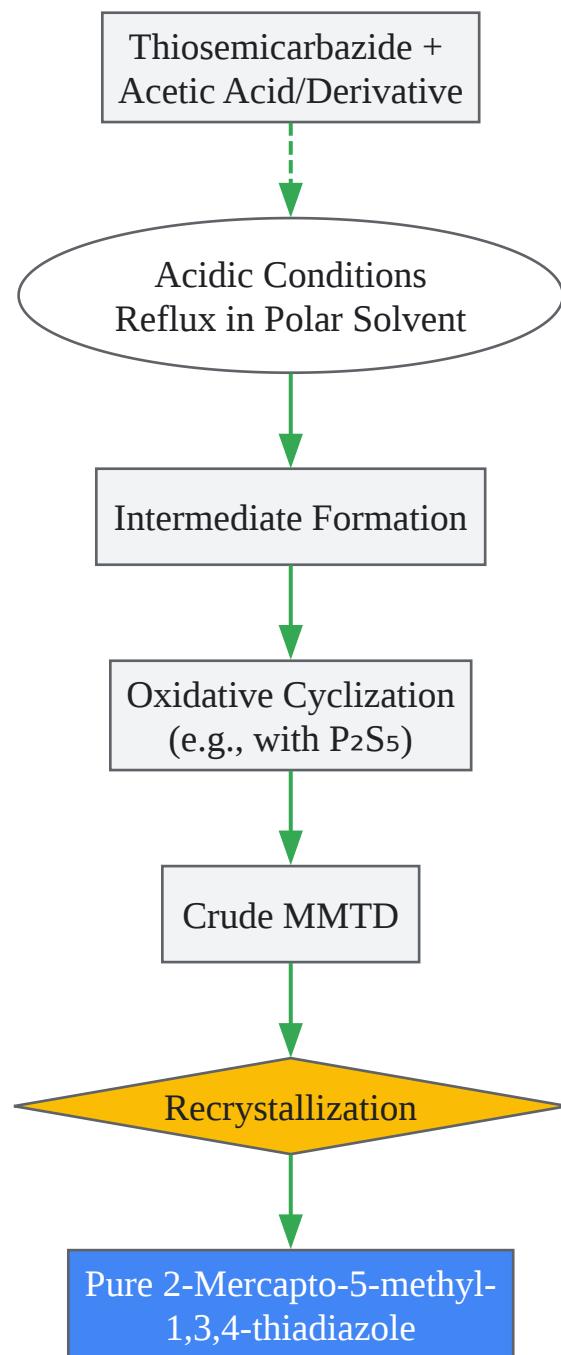
Reactivity and Synthesis

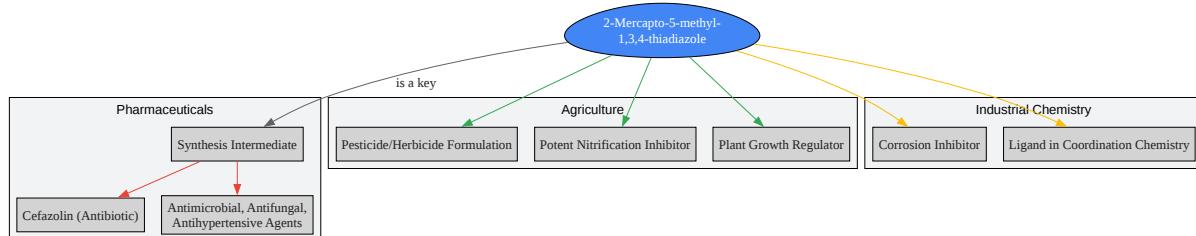
MMTD is a key intermediate in organic synthesis. Its reactivity stems from the nucleophilic thiol group and the heterocyclic ring structure.^[2] It is commonly used in functionalization reactions

to produce derivatives with applications in coordination chemistry and materials science.[\[12\]](#)
[\[13\]](#)

General Synthesis

The industrial-scale preparation of MMTD typically involves the cyclocondensation of thiosemicarbazide with acetic acid or its derivatives, followed by cyclization, often facilitated by reagents like phosphorus sulfides (P_2S_5).[\[2\]](#) This process requires careful control of pH and temperature to optimize the yield.[\[2\]](#)





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- To cite this document: BenchChem. [Physical and chemical properties of 2-Mercapto-5-methyl-1,3,4-thiadiazole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b193764#physical-and-chemical-properties-of-2-mercaptop-5-methyl-1-3-4-thiadiazole]

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